

An In-Depth Technical Guide to the Synthesis and Characterization of Aniline Phosphate

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Compound of Interest

Compound Name: Aniline phosphate

Cat. No.: B1265953

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This technical guide provides a comprehensive overview of the synthesis and characterization of **aniline phosphate**, an organic salt formed from the reaction of aniline and phosphoric acid. This document details the experimental protocols for its preparation and the analytical techniques used for its characterization, presenting quantitative data in a clear and accessible format. The information herein is intended to support researchers and professionals in the fields of chemistry, materials science, and pharmaceutical development.

Synthesis of Anilinium Dihydrogen Phosphate

Anilinium dihydrogen phosphate (ADHP) is synthesized through a straightforward acid-base neutralization reaction between aniline and orthophosphoric acid. The most common method involves the slow evaporation of a solution containing equimolar amounts of the reactants.

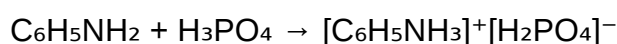
Experimental Protocol:

A detailed protocol for the synthesis of anilinium dihydrogen phosphate crystals is as follows^[1]:

- Materials: Aniline ($C_6H_5NH_2$), Orthophosphoric Acid (H_3PO_4), Ethanol, and Deionized Water.
- Procedure:
 - Prepare a 1:1 molar ratio of aniline and orthophosphoric acid.

- Dissolve the reactants in a mixed solvent of ethanol and double-distilled water (1:1 volume ratio).
- Stir the solution continuously for a thorough mixture.
- Allow the solution to slowly evaporate at room temperature.
- Harvest the resulting anilinium dihydrogen phosphate crystals.

The chemical reaction for the formation of anilinium dihydrogen phosphate is:



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Synthesis of Anilinium Dihydrogen Phosphate

Characterization of Anilinium Dihydrogen Phosphate

The synthesized anilinium dihydrogen phosphate can be thoroughly characterized using various analytical techniques to determine its structural, physical, and spectroscopic properties.

Physical and Crystallographic Properties

The physical and crystallographic properties of anilinium dihydrogen phosphate are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₆ H ₈ NO ₄ P	
Molecular Weight	193.12 g/mol	
Crystal System	Triclinic	[1]
Space Group	P-1	[1]
Lattice Parameters	a = 8.793(4) Å, b = 10.426(2) Å, c = 14.147(2) Å	[1]
$\alpha = 87.03(2)^\circ$, $\beta = 74.94(5)^\circ$, $\gamma = 84.25(3)^\circ$	[1]	
Cell Volume	1244.54(4) Å ³	[1]
Density	1.526 g/cm ³	[1]

Spectroscopic Analysis

Spectroscopic methods are essential for confirming the formation of the anilinium cation and the dihydrogen phosphate anion, as well as for elucidating the structure of the salt.

FTIR spectroscopy is used to identify the functional groups present in the synthesized compound. The characteristic absorption peaks for anilinium dihydrogen phosphate are detailed in the table below.

Wavenumber (cm ⁻¹)	Assignment	Reference
3432	N-H stretching of the -NH ₃ ⁺ group	[1]
3050	C-H stretching mode	[1]
1292	C-N stretching vibration	[1]
1290-1030	Aromatic C-H in-plane bending vibrations	[1]
957, 742, 616	Vibrations of the (PO ₄) ³⁻ group	[1]
535, 473	P-O and O-P-O group vibrations	[1]

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Characterization Workflow for Anilinium Dihydrogen Phosphate

Conclusion

This technical guide has outlined a reliable method for the synthesis of anilinium dihydrogen phosphate and detailed the key characterization techniques for its analysis. The provided experimental protocols and tabulated data offer a solid foundation for researchers and professionals working with this and similar organic phosphate salts. The straightforward synthesis and the interesting structural and spectroscopic properties of anilinium dihydrogen phosphate make it a valuable compound for further investigation in various scientific and industrial applications.

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References

- 1. iqac.kamarajcollege.ac.in [iqac.kamarajcollege.ac.in]
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